

An In-depth Guide to the Physicochemical Properties of Diethyl (1-methylbutyl)malonate

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Compound of Interest

Compound Name: Diethyl (1-methylbutyl)malonate

Cat. No.: B031766

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This technical guide provides essential information regarding the molecular weight and chemical formula of **Diethyl (1-methylbutyl)malonate**, a compound relevant to researchers, scientists, and professionals in drug development.

Core Physicochemical Data

The fundamental molecular properties of **Diethyl (1-methylbutyl)malonate** are summarized below. This compound is identified by the CAS number 117-47-5.^{[1][2][3]}

Property	Value
Molecular Formula	C12H22O4 ^{[1][2][3]}
Molecular Weight	230.30 g/mol ^{[1][3]}
Synonyms	Diethyl sec-amylmalonate, 1-Methylbutylmalonic acid diethyl ester ^{[1][3]}

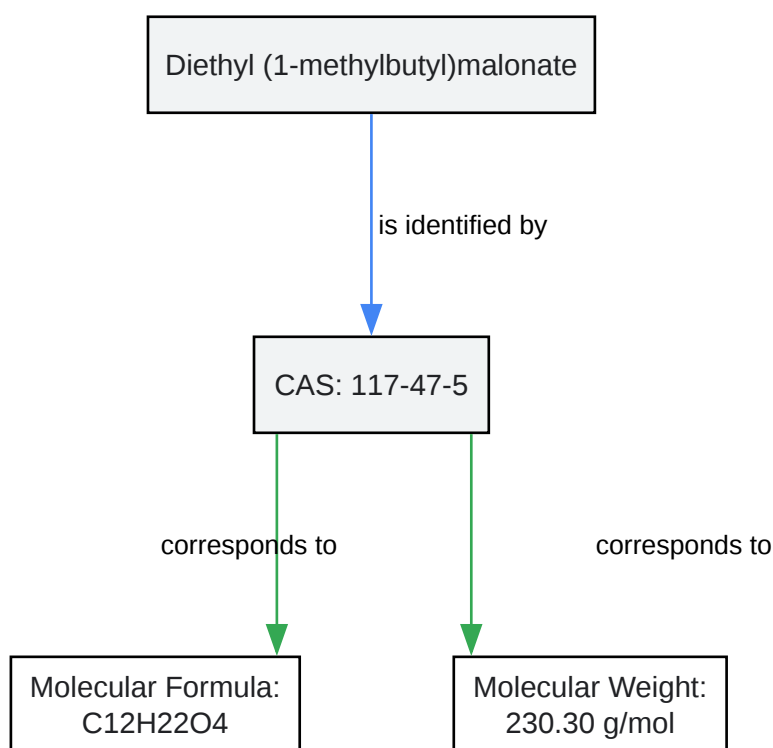
It is important to distinguish **Diethyl (1-methylbutyl)malonate** from a similar compound, Diethyl ethyl(1-methylbutyl)malonate. The latter has a different chemical structure, identified by the CAS number 76-72-2, a molecular formula of C14H26O4, and a molecular weight of 258.35 g/mol.^{[4][5]}

Experimental Protocols

Detailed experimental protocols for the synthesis or analysis of **Diethyl (1-methylbutyl)malonate** are typically found in peer-reviewed chemical literature and established laboratory standard operating procedures. The synthesis generally falls under the category of malonic ester synthesis, a well-documented method in organic chemistry.

Logical Relationship of Compound Properties

The following diagram illustrates the direct relationship between the compound's name, its unique identifiers, and its core molecular properties.



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Caption: Logical flow from compound name to its key identifiers.

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